

Essential Safety and Logistical Information for Handling Trimethoprim-d3

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Compound of Interest

Compound Name: Trimethoprim-d3

Cat. No.: B1145591

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds like **Trimethoprim-d3** is paramount. This guide provides immediate, procedural, and step-by-step instructions to minimize risk and ensure operational efficiency.

Chemical Identifier:

- Trade Name: **Trimethoprim-d3**
- Synonym: 5-(3,5-dimethoxy-4-(methoxy-d3)benzyl)pyrimidine-2,4-diamine[1]
- CAS Number: 1189923-38-3[1][2]

Hazard Identification and Classification

Trimethoprim-d3 is classified with the following hazards:

- Acute Oral Toxicity: Harmful if swallowed.[1][2][3][4][5]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[1][2]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure.[1][2]
- Environmental Hazard: Toxic to aquatic life with long-lasting effects.[1][2]

GHS Hazard Pictograms:

Pictogram	Hazard
Health Hazard	Indicates potential for reproductive toxicity and specific target organ toxicity.
Exclamation Mark	Indicates acute toxicity (harmful).
Environment	Indicates that the substance is hazardous to the aquatic environment.

Personal Protective Equipment (PPE)

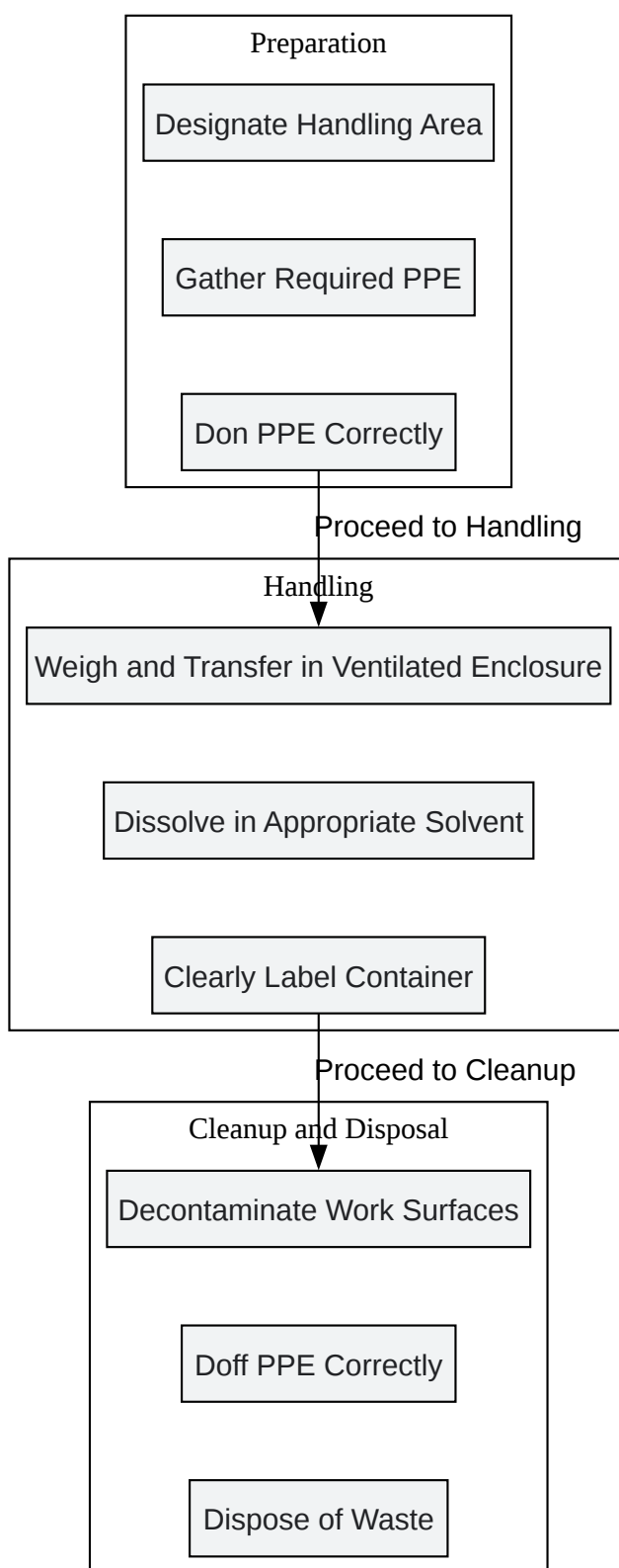
The following table summarizes the required personal protective equipment for handling **Trimethoprim-d3**, particularly in its solid, powdered form.^[6]

PPE Category	Item	Specifications and Best Practices
Eye Protection	Safety glasses with side-shields or Goggles	Must conform to EN166 (EU) or NIOSH (US) standards.[7] A face shield may be necessary for splash protection.[8]
Hand Protection	Chemical-resistant gloves (Nitrile, powder-free)	Double gloving is recommended.[8] Gloves should be changed every 30-60 minutes or immediately if contaminated or damaged.[8] Use proper glove removal technique to avoid skin contact.[7]
Respiratory Protection	N95 or N100 respirator	Required when handling the powder outside of a ventilated enclosure to protect against airborne particles.[8] A full-face or half-mask air-purifying respirator may also be used.[9] Surgical masks offer little to no protection.[8]
Body Protection	Laboratory coat or chemical-resistant coveralls	Long-sleeved garments are essential to protect the skin.[6] Gowns with long cuffs that can be tucked under gloves are ideal.[8]
Foot Protection	Closed-toe shoes	Shoes with non-slip soles are recommended to prevent slips and falls.[6]

Operational Plan for Safe Handling

Adherence to a strict operational workflow is critical to minimize exposure and prevent contamination.

Workflow for Handling **Trimethoprim-d3**



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Caption: Workflow for the safe handling of **Trimethoprim-d3**.

Procedural Steps:

- Preparation:
 - Designate a specific area for handling, preferably within a chemical fume hood or other ventilated enclosure.
 - Ensure an eyewash station and safety shower are readily accessible.^[4]
 - Gather all necessary PPE as outlined in the table above.
 - Put on all PPE in the correct order (e.g., gown, mask, goggles, gloves).
- Handling:
 - Handle the solid material in a way that avoids dust formation.^{[3][4]}
 - If weighing or transferring powder, do so within a ventilated enclosure.
 - Avoid direct contact, ingestion, and inhalation.^[4]
 - Do not eat, drink, or smoke in the handling area.^{[2][3][5]}
- First Aid Measures:
 - If Swallowed: Immediately call a doctor or poison center.^{[1][2]} Rinse mouth.^{[2][3][4][5]}
 - After Inhalation: Move to fresh air. Consult a doctor if you feel unwell.^{[1][2]}
 - After Skin Contact: Wash the affected area with soap and water.^{[2][7]}
 - After Eye Contact: Rinse opened eyes for several minutes under running water.^{[1][2]}

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Product	Dispose of as unused product in a manner consistent with federal, state, and local regulations.[7] Do not empty into drains.[4]
Contaminated PPE	Dispose of contaminated gloves and other disposable PPE as hazardous waste in accordance with applicable laws and good laboratory practices.[7]
Contaminated Labware	Decontaminate reusable labware thoroughly. Dispose of single-use contaminated labware as hazardous waste.
Empty Containers	Dispose of empty containers as unused product.[7]

Decontamination:

- Clean up spills promptly using a method that controls dust generation, such as a damp cloth or a filtered vacuum.[5]
- Wash hands thoroughly after handling and before leaving the work area.[2][3][7]

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